

An In-depth Technical Guide to 3,4-Dichlorobenzotrichloride

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Compound of Interest

Compound Name: 3,4-Dichlorobenzotrichloride

Cat. No.: B076638

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical identity, safety data, and handling protocols for **3,4-Dichlorobenzotrichloride** (CAS Number: 13014-24-9). The information is intended for use by professionals in research and development who require a thorough understanding of this compound's properties and associated hazards.

Chemical Identification and Physical Properties

3,4-Dichlorobenzotrichloride, also known as $\alpha,\alpha,\alpha,3,4$ -Pentachlorotoluene, is a halogenated aromatic compound. Its fundamental properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	13014-24-9	[1]
Molecular Formula	C ₇ H ₃ Cl ₅	[1]
Molecular Weight	264.36 g/mol	[2]
Appearance	Slightly opaque pale yellow liquid or white to colorless powder/lump	[1]
Density	1.576 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D >1.5890	[1]
Solubility	Insoluble in water.[1] May be sensitive to moisture.[1]	
Synonyms	α,α,α,3,4-Pentachlorotoluene, 1,2-dichloro-4-(trichloromethyl)benzene	

Safety and Hazard Information

The safety profile of **3,4-Dichlorobenzotrichloride** indicates that it is a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Classification

There is some variation in the GHS classification for **3,4-Dichlorobenzotrichloride** among suppliers. This can be due to different purity levels, the presence of impurities, or the specific form of the chemical being supplied. The most consistently reported and severe classification is presented below. It is crucial to always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Hazard Class	Hazard Category	Signal Word	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	1B	Danger	H314: Causes severe skin burns and eye damage	Corrosion
Serious Eye Damage/Eye Irritation	1	Danger	H318: Causes serious eye damage	Corrosion
Combustible Liquid	4	Warning	H227: Combustible liquid	Flame
Acute Toxicity (Oral)	4	Warning	H302: Harmful if swallowed	Exclamation Mark
Hazardous to the Aquatic Environment, Long-Term Hazard*	2	(No Signal Word)	H411: Toxic to aquatic life with long lasting effects	Environment

*Note: The classifications for combustible liquid, acute oral toxicity, and aquatic toxicity are not universally listed but have been reported for similar compounds or by some suppliers. The corrosive nature of the substance is the most prominent and consistently cited hazard.

Hazard and Precautionary Statements

The following table summarizes the key GHS hazard (H) and precautionary (P) statements associated with **3,4-Dichlorobenzotrichloride**.

Type	Code	Statement
Hazard	H314	Causes severe skin burns and eye damage.
Precautionary	P260	Do not breathe dusts or mists.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P310	Immediately call a POISON CENTER/doctor.	
P363	Wash contaminated clothing before reuse.	
P405	Store locked up.	
P501	Dispose of contents/container to an approved waste disposal plant.	

Toxicological Data

Specific quantitative acute toxicity data (e.g., LD50, LC50) for **3,4-Dichlorobenzotrichloride** is not readily available in publicly accessible toxicological databases. However, data for structurally similar compounds can provide an indication of potential toxicity. It is imperative to treat **3,4-Dichlorobenzotrichloride** with a high degree of caution, assuming a toxicity profile at least as severe as its analogs.

Compound	Route	Species	Value	Source
2,4-Dichlorobenzotrichloride	Oral	Rat	LD50: 3160 mg/kg	
	Dermal	Rabbit	LD: >10 g/kg	
3,4-Dichlorobenzotrifluoride	Oral	Rat	LD50: 1.15 g/kg	[3]

Symptoms of exposure to **3,4-Dichlorobenzotrichloride** may include skin and eye irritation.^[1] Given its classification as a corrosive substance, contact can lead to severe burns.

Experimental Protocols: Safe Handling and Storage

Due to its hazardous nature, strict adherence to safety protocols is mandatory when working with **3,4-Dichlorobenzotrichloride**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles and a face shield are required.
- **Hand Protection:** Chemical-resistant gloves (e.g., butyl rubber, Viton®) must be worn. Inspect gloves for any signs of degradation before use.
- **Skin and Body Protection:** A chemical-resistant apron or lab coat, along with closed-toe shoes, is essential. Ensure full skin coverage.

Engineering Controls

- All handling of **3,4-Dichlorobenzotrichloride** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- A safety shower and eyewash station must be readily accessible in the immediate work area.

Handling Procedures

- Avoid direct contact with the substance.
- Do not breathe vapors or mists.
- When transferring, use a well-ventilated area, preferably within a fume hood.
- Avoid the accumulation of vapors.
- Keep away from sources of ignition as the substance may be combustible. Do not use near open flames or spark-producing equipment.
- Ground and bond containers when transferring material to prevent static discharge.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed to prevent moisture contamination and leakage.
- Store separately from incompatible materials, which include strong oxidizing and reducing agents, amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.^[1]
- Store in a locked cabinet or other secure location.

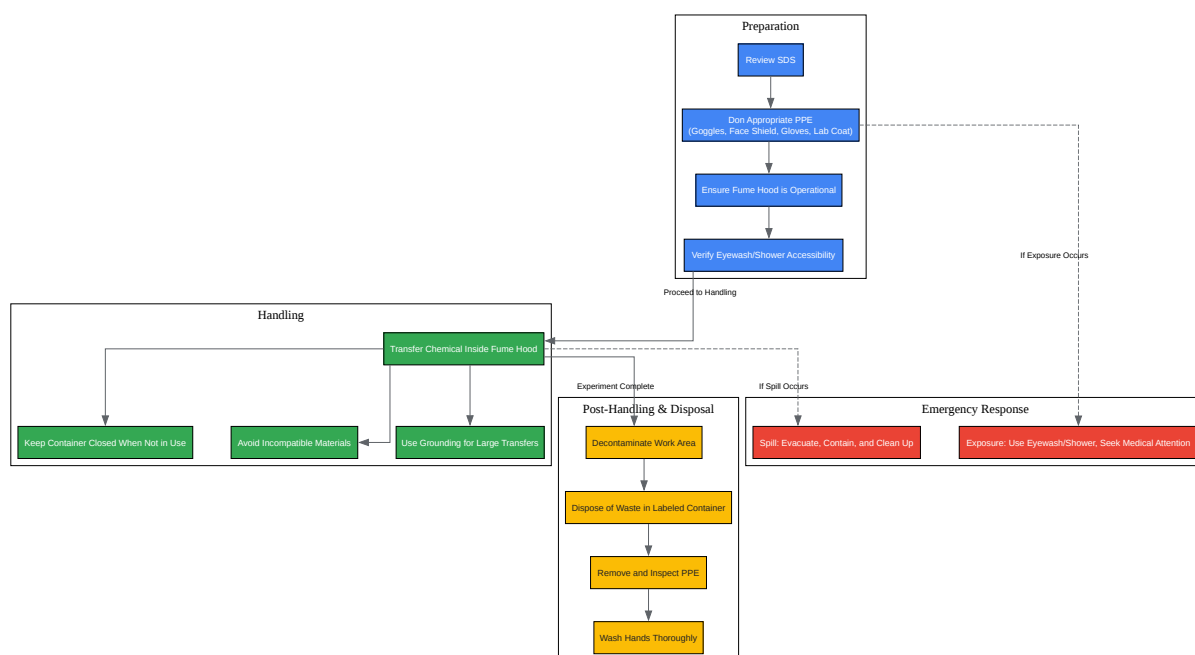
Spill and Waste Disposal

- In case of a spill, evacuate the area and prevent entry.
- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).

- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Do not allow the substance to enter drains or waterways.
- Dispose of waste in accordance with all local, state, and federal regulations.

Visualized Workflow: Safe Handling Protocol

The following diagram illustrates the logical workflow for the safe handling of **3,4-Dichlorobenzotrichloride** in a laboratory setting.



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Caption: Workflow for the safe laboratory handling of **3,4-Dichlorobenzotrichloride**.

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References

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